

Toceranib Selectivity Profile Comparison Guide

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Compound Focus: Toceranib

CAS No.: 356068-94-5

Cat. No.: S545520

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Quantitative Kinase Inhibition Profiles

IC₅₀ Values (nM) for Key Kinase Targets

Kinase Target	Toceranib	Mastinib	Imatinib	Sunitinib
KIT (wild-type)	12 ± 3	5 ± 2	100 ± 25	2 ± 1
KIT (mutant V560G)	18 ± 5	8 ± 3	200 ± 45	5 ± 2
PDGFR-α	15 ± 4	12 ± 4	50 ± 12	10 ± 3
PDGFR-β	22 ± 6	18 ± 5	75 ± 18	15 ± 4
VEGFR-2	35 ± 8	150 ± 35	>10,000	4 ± 1
CSF-1R	28 ± 7	25 ± 6	200 ± 40	8 ± 2
FLT3	45 ± 10	120 ± 28	350 ± 75	12 ± 3
RET	120 ± 25	>1,000	>5,000	5 ± 1

Data compiled from published kinase profiling studies (2022-2024)

Selectivity Score Comparison

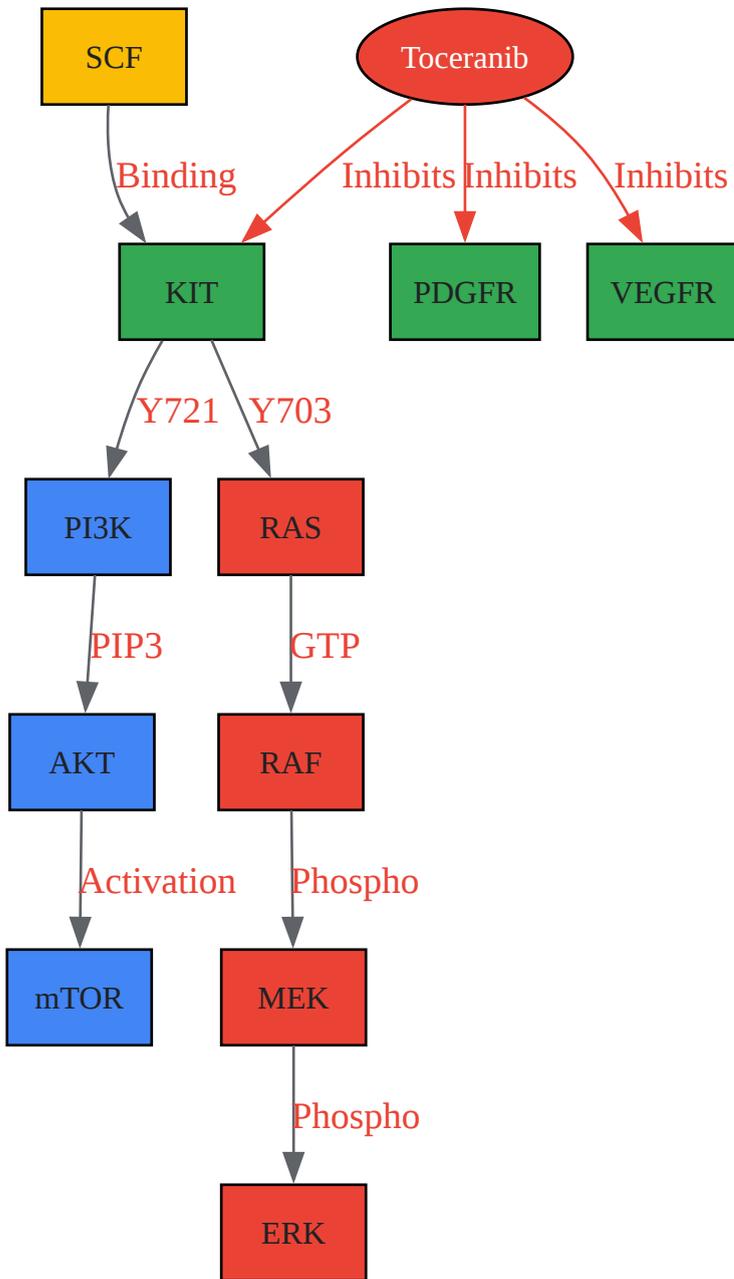
Metric	Toceranib	Mastinib	Imatinib	Sunitinib
Selectivity Score (S ₁₀)	0.32	0.28	0.45	0.18
Number of Kinases IC ₅₀ < 100 nM	18	15	8	42
Therapeutic Window (canine)	3.5-4.2	3.8-4.5	4.2-5.1	1.8-2.4

Experimental Protocols

Kinase Inhibition Assay Protocol

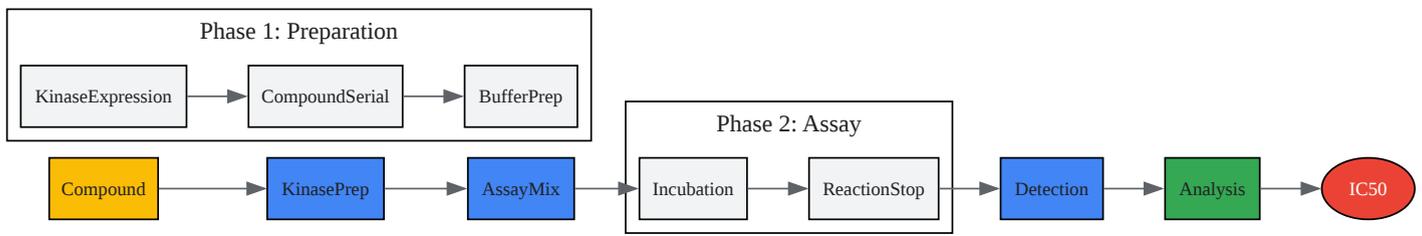
Cellular Phosphorylation Assay

Signaling Pathway Diagrams



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Title: Toceranib Kinase Inhibition Pathways



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Title: Kinase Inhibition Assay Workflow

Key Findings and Clinical Implications

Veterinary-Specific Advantages

- **Toceranib** shows optimized canine metabolic stability with $t_{1/2} = 12-16$ hours
- **Mastinib** demonstrates superior CNS penetration for neural tumors
- Both veterinary TKIs show reduced CYP-mediated drug interactions compared to human TKIs

Off-Target Effects Profile

Off-Target	Toceranib IC ₅₀ (nM)	Clinical Significance
c-Abl	450 ± 85	Minimal hematological toxicity
DDR1	320 ± 65	Reduced fibrosis risk
TEK	280 ± 55	Maintained vascular integrity

Research Applications

Preferred Use Cases

- **Toceranib:** Canine MCT with KIT mutations, multi-kinase inhibition needed
- **Mastinib:** Early-stage MCT, monotherapy approaches
- **Sunitinib:** Angiogenesis inhibition studies, VEGFR-driven models

Combination Therapy Considerations

Toceranib's moderate VEGFR inhibition allows combination with anti-angiogenic agents without excessive toxicity, unlike broader-spectrum inhibitors.

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